

# optimizing C.I. Disperse Red 19 supercritical CO<sub>2</sub> solubility

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: S1893905

[Get Quote](#)

## Fundamental Principles & Solubility Data

Understanding the general behavior of disperse dyes in supercritical CO<sub>2</sub> is the first step in optimizing your process.

- **How temperature and pressure affect solubility:** The solubility of a dye in scCO<sub>2</sub> is not monotonic with temperature. At a constant pressure, increasing the temperature can either increase or decrease solubility. However, **increasing pressure at a constant temperature consistently enhances solubility** by increasing the density of the CO<sub>2</sub>, which improves its solvating power [1] [2].
- **Quantitative data for reference dyes:** The table below shows the solubility of two well-studied dyes, C.I. Disperse Red 60 and C.I. Disperse Blue 60, under various conditions [1]. You can use this as a reference for the order of magnitude and trends to expect for **C.I. Disperse Red 19**.

Dye	Temperature (K)	Pressure (MPa)	Solubility (mol/mol)	Note
C.I. Disperse Red 60	313 - 423	up to 35	Measured	Solubility increases with pressure [1]
C.I. Disperse Blue 60	313 - 423	up to 35	Measured	Isotherms are linear on a log(solubility) vs. density plot [1]

- **The role of cosolvents:** Small amounts of polar cosolvents (e.g., **ethanol, methanol, acetone**) can dramatically improve the solubility of polar dye molecules in scCO<sub>2</sub>. Cosolvents enhance the solvent's hydrogen-bonding ability and overall polarity, aligning with the **solubility parameter similarity rule** [2]. The effectiveness of different cosolvents for a polar solute like naproxen was found to increase in the order: ethyl acetate < acetone < methanol < ethanol < 2-propanol < 1-propanol [2].

## Frequently Asked Questions & Troubleshooting

Here are solutions to common challenges researchers face during supercritical fluid dyeing experiments.

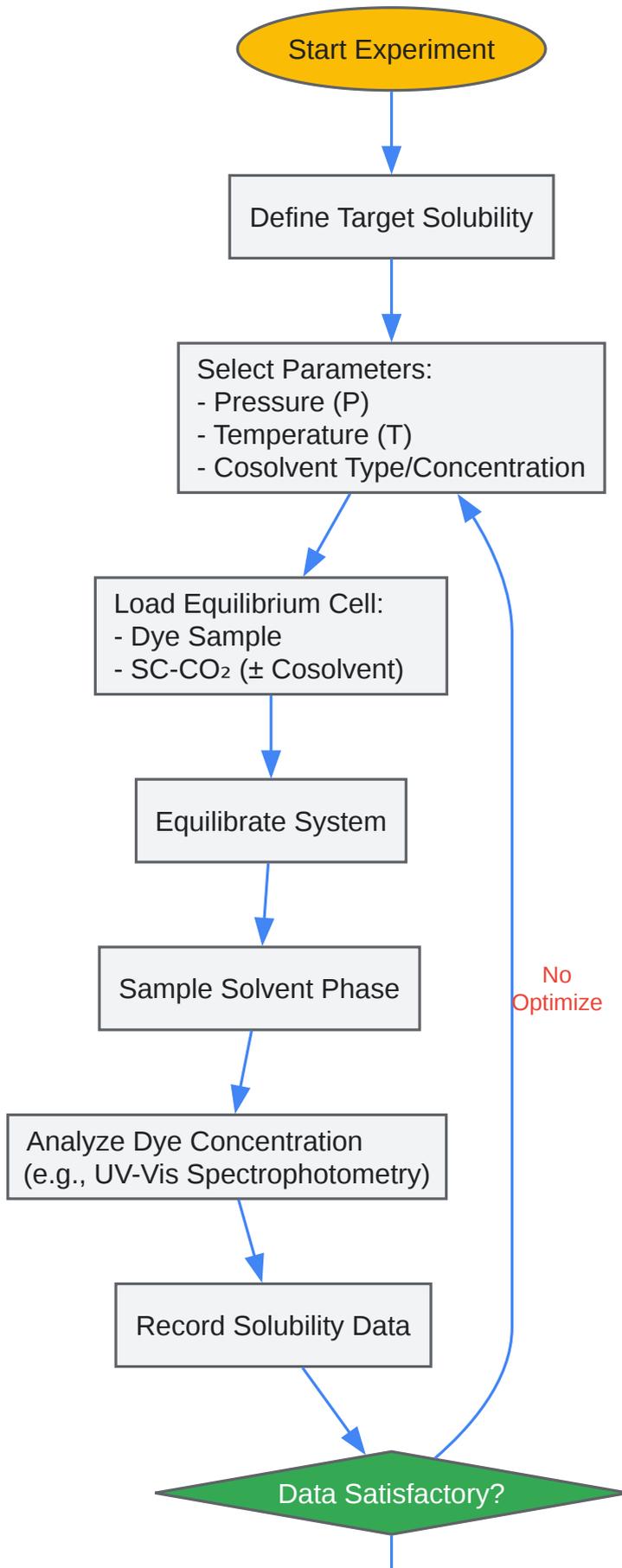
- **FAQ 1: Why is my dye solubility lower than literature values?**
  - **Possible Cause:** The chemical structure of your dye (**C.I. Disperse Red 19**) has specific polar groups and a higher molecular weight that may reduce its affinity for non-polar scCO<sub>2</sub>.
  - **Solution:**
    - **Use a Cosolvent:** Introduce 1-5% mol of a polar cosolvent like ethanol or acetone to the scCO<sub>2</sub>. This is one of the most effective ways to boost solubility of polar molecules [2].
    - **Increase System Pressure:** Prioritize increasing pressure before temperature, as it has a more direct and predictable effect on solubility by increasing fluid density [1].
- **FAQ 2: How can I theoretically estimate the solubility for my initial experiments?**
  - **Solution:** Use **molecular dynamics (MD) simulation** to calculate the solubility parameter of your scCO<sub>2</sub>-cosolvent system. Studies show that the solubility parameter of scCO<sub>2</sub> increases linearly with fluid density and with the concentration of cosolvents [2]. By simulating your specific solvent mixture, you can estimate its solubility parameter and compare it with that of **C.I. Disperse Red 19** to predict solubility.
- **FAQ 3: I am getting inconsistent solubility measurements between batches. How can I improve reproducibility?**
  - **Possible Cause:** Inadequate equilibration time or fluctuations in the precise control of temperature and pressure.
  - **Solution:**
    - **Ensure Proper Equilibration:** Use a closed-loop apparatus with a recirculating pump (as used in key studies) to ensure the solvent and solute reach full equilibrium [1].
    - **Calibrate Instruments:** Regularly calibrate temperature controllers and pressure transducers.
    - **Characterize Dye Purity:** Use analytical methods like HPLC (as shown for **C.I. Disperse Red 19** [3]) to verify the purity and identity of your dye batch, as impurities can

significantly alter solubility.

## Experimental Protocol & Workflow

For a successful experiment, follow this general workflow, which you can adapt for **C.I. Disperse Red 19**.

The diagram below outlines the key stages.





Click to download full resolution via product page

## Experimental Workflow for Solubility Measurement

The key steps involve:

- **Parameter Selection:** Based on the principles above, choose an initial temperature, pressure, and cosolvent concentration.
- **Equilibration:** This is a critical step. Use an apparatus that allows for continuous recirculation of the scCO<sub>2</sub> through the dye cell to ensure equilibrium is reached, as done in reliable studies [1].
- **Sampling and Analysis:** Sample the supercritical fluid and use a validated method like UV-Vis spectrophotometry to determine the dye concentration.
- **Iteration:** The process is iterative. If solubility is low, you must return to the parameter selection step to adjust conditions.

## Advanced Optimization Strategies

Once you have initial data, you can employ more sophisticated modeling techniques.

- **Leverage Machine Learning:** For complex, non-linear modeling of solubility across a wide range of conditions, consider using a **Wavelet Neural Network (WNN)**. One study successfully predicted the solubility of 21 azo dyes in scCO<sub>2</sub> using a WNN, which demonstrated faster convergence and higher accuracy compared to a traditional Artificial Neural Network (ANN) [4].
- **Consider the RESS Process:** If your goal is not just dissolution but also particle formation (e.g., for drug formulation), the **Rapid Expansion of Supercritical Solution (RESS)** process can be used. This technique leverages the rapid precipitation of a solute dissolved in scCO<sub>2</sub> when it is expanded through a nozzle, producing fine and uniform particles [5].

I hope this technical support guide provides a solid foundation for your experiments with **C.I. Disperse Red 19**.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. of Solubility . C . I 60 and Disperse . Red . C Blue... | CoLab I Disperse [colab.ws]
2. Study on the solubility parameter of supercritical carbon ... [sciencedirect.com]
3. . C . I | SIELC Technologies Disperse Red 19 [sielc.com]
4. (PDF) Solubility Prediction of 21 Azo Dyes In Supercritical Carbon... [academia.edu]
5. Supercritical Fluids: An Innovative Strategy for Drug ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [optimizing C.I. Disperse Red 19 supercritical CO2 solubility].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1893905#optimizing-c-i-disperse-red-19-supercritical-co2-solubility>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)